

# Personal protective equipment for handling D-Tyrosyl-D-proline

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## Compound of Interest

Compound Name: D-Tyrosyl-D-proline

Cat. No.: B15210257

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## Essential Safety and Handling of D-Tyrosyl-D-proline

For researchers, scientists, and drug development professionals handling **D-Tyrosyl-D-proline**, a comprehensive understanding of safety and handling protocols is paramount. In the absence of a specific Safety Data Sheet (SDS) for the dipeptide **D-Tyrosyl-D-proline**, a conservative approach, adopting the safety measures for its constituent amino acids, D-Tyrosine and D-Proline, is recommended. This ensures a high level of protection against potential hazards.

## Personal Protective Equipment (PPE)

Proper selection and use of Personal Protective Equipment (PPE) are the first line of defense against chemical exposure. The following table summarizes the recommended PPE for handling **D-Tyrosyl-D-proline**, based on the guidelines for D-Tyrosine and D-Proline.

Body Part	Personal Protective Equipment	Standard
Eyes/Face	Safety glasses with side-shields or chemical safety goggles.	OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <a href="#">[1]</a>
Skin	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin exposure. <a href="#">[1]</a>	Follow manufacturer's specifications for glove material and thickness.
Respiratory	Generally not required under normal use conditions with adequate ventilation. If dust is generated, a NIOSH-approved respirator for dusts is recommended. <a href="#">[1]</a>	Follow OSHA respirator regulations (29 CFR 1910.134).

## Operational and Disposal Plans

### Handling and Storage:

- Handle in a well-ventilated area to avoid dust formation.[\[1\]](#)[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)[\[3\]](#)
- Store in a dry, cool, and well-ventilated place in a tightly closed container.[\[1\]](#)[\[2\]](#)
- Keep away from strong oxidizing agents.[\[1\]](#)[\[2\]](#)

### Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[2\]](#)[\[3\]](#)
- Do not let the chemical enter the environment.[\[2\]](#)

## Emergency Procedures

In case of exposure, immediate action is crucial.

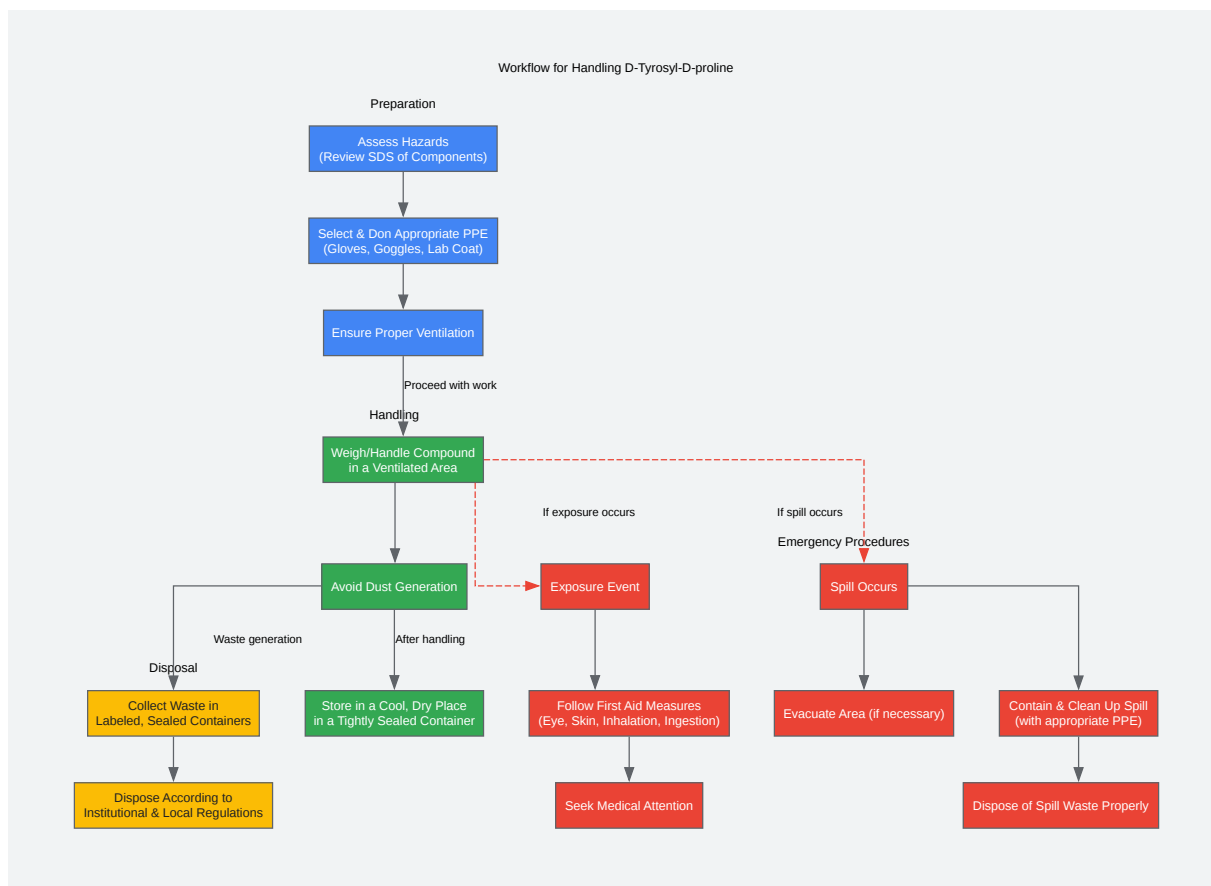
Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention. <a href="#">[1]</a> <a href="#">[2]</a>
Skin Contact	Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. Get medical attention if irritation occurs. <a href="#">[1]</a> <a href="#">[2]</a>
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur. <a href="#">[1]</a> <a href="#">[2]</a>
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention. <a href="#">[1]</a> <a href="#">[2]</a>

### Spill Response:

- Ensure adequate ventilation.
- Use personal protective equipment as required.[\[1\]](#)
- Avoid dust formation.[\[1\]](#)[\[2\]](#)
- Sweep up and shovel into suitable containers for disposal.[\[1\]](#)[\[2\]](#)

## Visual Guide to Handling D-Tyrosyl-D-proline

To further clarify the procedural steps for safe handling and in case of an emergency, the following workflow diagram is provided.



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Workflow for handling **D-Tyrosyl-D-proline**.

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